

# Application Notes and Protocols for 2-Methyl-5-hydroxyethylaminophenol in Dermatological Research

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## Compound of Interest

**Compound Name:** 5-((2-Hydroxyethyl)amino)-2-methylphenol

**Cat. No.:** B1295181

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**Disclaimer:** The following information is based on the available scientific literature and regulatory assessments. Current research has primarily focused on the use of 2-Methyl-5-hydroxyethylaminophenol as a component of oxidative hair dye formulations. As of the latest available data, there is no documented experimental use of this compound for therapeutic purposes in dermatological research. The data and protocols provided below are derived from safety and toxicity assessments in the context of cosmetic use and should be interpreted accordingly by researchers, scientists, and drug development professionals.

## Introduction

2-Methyl-5-hydroxyethylaminophenol is an aromatic amine used as a "coupler" ingredient in permanent hair coloring systems.<sup>[1]</sup> In these formulations, it reacts with a "developer" (an oxidizing agent, typically hydrogen peroxide) and a "primary intermediate" (e.g., p-phenylenediamine) to form larger colorant molecules within the hair shaft.<sup>[1]</sup> While its primary application is in cosmetology, its interaction with skin during the hair dyeing process has necessitated toxicological evaluation, providing data that may be relevant for any future dermatological research.

## Quantitative Toxicological Data

The following tables summarize key quantitative data from safety assessments of 2-Methyl-5-hydroxyethylaminophenol.

Table 1: Acute and Subchronic Toxicity

Test Type	Species	Route of Administration	Key Finding	Reference
Acute Oral Toxicity	Rat	Oral (gavage)	LD <sub>50</sub> > 2000 mg/kg body weight	SCCP/0957/05
Subchronic Toxicity (90-day)	Rat	Oral (gavage)	NOAEL = 220 mg/kg body weight/day	SCCP/0957/05

Table 2: Dermal Absorption and Irritation

Test Type	Model	Concentration	Key Finding	Reference
Dermal Absorption	Human Skin (in vitro)	1.5% in hair dye formulation	Mean absorption: 4.56 µg/cm <sup>2</sup>	SCCP/0957/05
Skin Irritation	Rabbit	Undiluted	Non-irritant	SCCP/0957/05
Eye Irritation	Rabbit	Undiluted	Irritant	SCCP/0957/05
Eye Irritation	Rabbit	2% suspension	Non-irritant	SCCP/0957/05

Table 3: Sensitization and Mutagenicity

Test Type	Model	Result	Reference
Skin Sensitization	Mouse (Local Lymph Node Assay)	Non-sensitizer	SCCP/0957/05
In vitro Gene Mutation	Mammalian Cells (TK locus)	Mutagenic	SCCP/0957/05
In vitro Micronucleus Test	Mammalian Cells	Positive	SCCP/0957/05
In vivo Micronucleus Test	Mouse	Negative	SCCP/0957/05

## Experimental Protocols

### Protocol for In Vitro Dermal Absorption Study

This protocol is based on the methodology described in the SCCP opinion on 2-Methyl-5-hydroxyethylaminophenol.

**Objective:** To assess the percutaneous absorption of 2-Methyl-5-hydroxyethylaminophenol through human skin.

#### Materials:

- Full-thickness human skin samples (e.g., from abdominoplasty)
- Franz diffusion cells
- Receptor fluid (e.g., phosphate-buffered saline with antibiotics)
- Test formulation containing a known concentration of radiolabeled 2-Methyl-5-hydroxyethylaminophenol (e.g., 1.5% in a typical hair dye base)
- Scintillation fluid and counter

#### Procedure:

- Prepare skin discs from the donor tissue and mount them in Franz diffusion cells, separating the donor and receptor chambers.
- Maintain the skin temperature at 32°C.
- Apply a finite dose of the test formulation to the surface of the stratum corneum.
- At predetermined time points (e.g., 0.5, 1, 2, 4, 8, 24 hours), collect the entire receptor fluid and replace it with fresh, pre-warmed fluid.
- At the end of the experiment (e.g., 24 hours), dismount the skin.
- Separate the stratum corneum from the epidermis and dermis using tape stripping.
- Solubilize the different compartments (receptor fluid, stratum corneum, epidermis/dermis) and the remaining formulation on the skin surface.
- Quantify the amount of radiolabeled compound in each compartment using liquid scintillation counting.
- Calculate the total absorption as the sum of the amounts in the receptor fluid, epidermis, and dermis.

## Protocol for Local Lymph Node Assay (LLNA) for Skin Sensitization

This protocol is a standard method to assess the skin sensitization potential of a chemical.

**Objective:** To determine if 2-Methyl-5-hydroxyethylaminophenol can induce a hypersensitivity reaction in the skin.

**Materials:**

- CBA/Ca or CBA/J mice (female, 8-12 weeks old)
- Test substance (2-Methyl-5-hydroxyethylaminophenol) in a suitable vehicle (e.g., acetone:olive oil, 4:1)

- Positive control (e.g.,  $\alpha$ -Hexylcinnamaldehyde)
- Vehicle control
- [ $^3\text{H}$ ]-methyl thymidine
- Scintillation counter

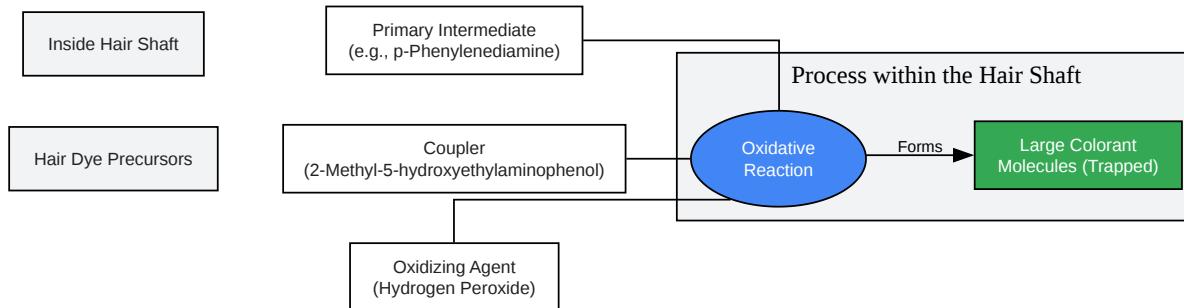
**Procedure:**

- Divide mice into groups (vehicle control, positive control, and at least three concentrations of the test substance).
- For three consecutive days (Days 1, 2, and 3), apply the test substance, positive control, or vehicle to the dorsum of both ears of each mouse.
- On Day 6, inject all mice intravenously with [ $^3\text{H}$ ]-methyl thymidine.
- Five hours after injection, sacrifice the mice and excise the auricular lymph nodes.
- Prepare a single-cell suspension of lymph node cells.
- Precipitate the DNA and measure the incorporation of [ $^3\text{H}$ ]-methyl thymidine by liquid scintillation counting.
- Calculate the Stimulation Index (SI) for each group by dividing the mean disintegrations per minute (DPM) of the test group by the mean DPM of the vehicle control group.
- An SI of 3 or greater is considered a positive result for sensitization.

## Visualizations

### Signaling Pathway: Oxidative Hair Dye Chemistry

The following diagram illustrates the chemical process by which 2-Methyl-5-hydroxyethylaminophenol acts as a coupler in permanent hair dyes.

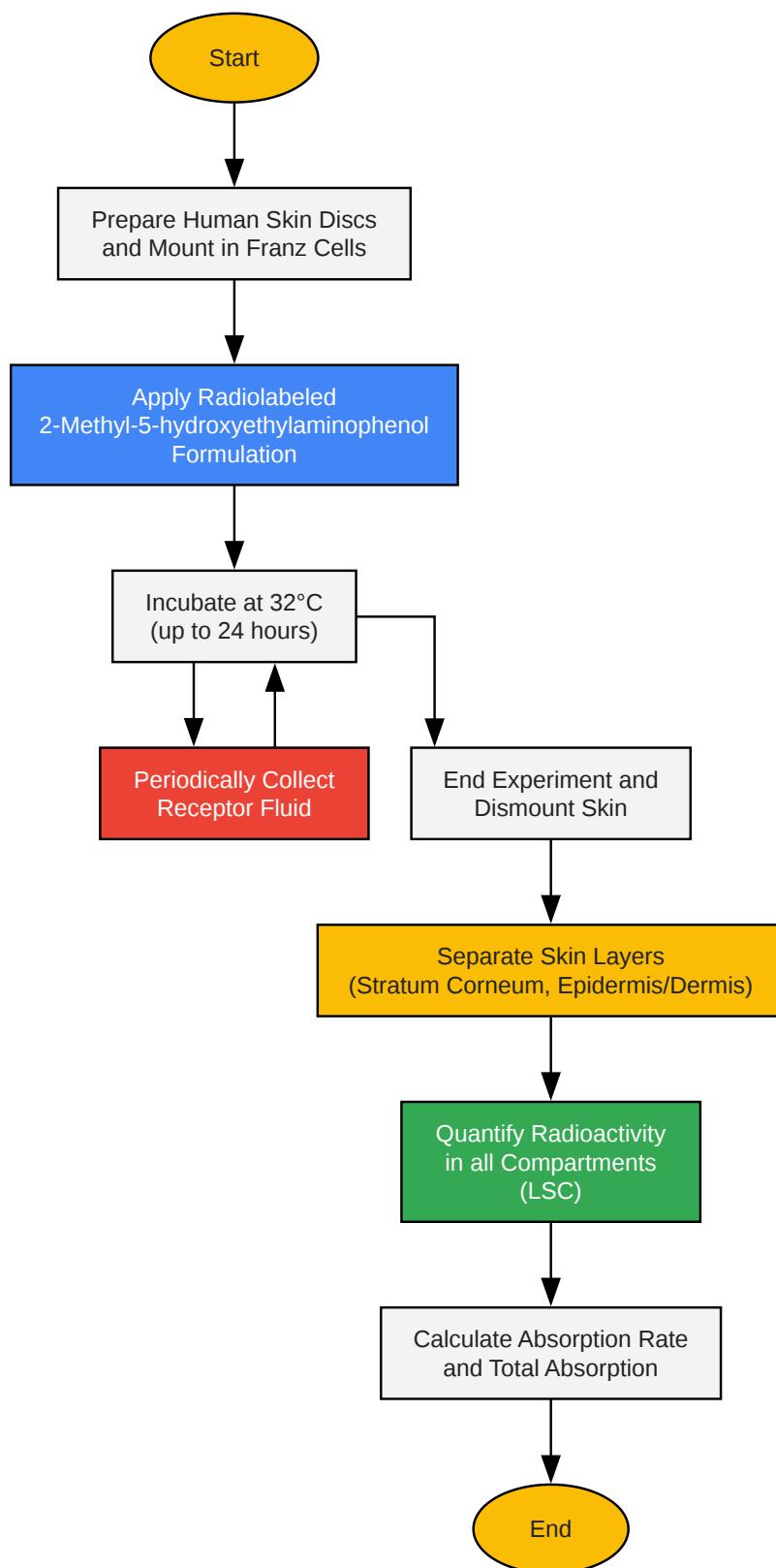


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Caption: Oxidative reaction of hair dye precursors within the hair shaft.

## Experimental Workflow: In Vitro Dermal Absorption

The diagram below outlines the key steps in an in vitro dermal absorption study.

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Caption: Workflow for an in vitro dermal absorption study.

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## References

- 1. cosmeticsinfo.org [cosmeticsinfo.org]
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